Application Notes and Protocols for Dyeing Polyester Fibers with Disperse Red 354

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Compound of Interest	
Compound Name:	Disperse Red 354
Cat. No.:	B072953

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These application notes provide a comprehensive guide to the use of **Disperse Red 354** for dyeing polyester fibers. The information is intended to support research and development activities by providing detailed protocols and critical data for achieving consistent and high-quality dyeing results.

Overview of **Disperse Red 354** and Polyester Dyeing

Disperse Red 354 is a monoazo disperse dye suitable for dyeing hydrophobic fibers like polyester.[1] Due to the crystalline and hydrophobic nature of polyester (polyethylene terephthalate, PET), the dyeing process requires high temperatures to facilitate dye penetration into the fiber matrix.[2][3] The high-temperature exhaust dyeing method, typically carried out at 130°C, is the most effective technique for achieving deep shades and good fastness properties. [2][4]

Key Characteristics of **Disperse Red 354**:

- Chemical Class: Azo Dye[1]

- Molecular Formula: $C_{22}H_{24}ClN_5O_7$[5][6]

- Molecular Weight: 505.91 g/mol [5][6]

- Appearance: Dark red powder[5]

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- Solubility: Low water solubility, applied as a dispersion[1]

Quantitative Data

The following tables summarize key quantitative data related to the application of **Disperse Red 354** on polyester fibers.

Table 1: Colorimetric Data (CIELAB Values)

While specific CIELAB data for **Disperse Red 354** is not readily available in the provided search results, Table 1 presents typical colorimetric data for polyester fabrics dyed with red disperse dyes under optimized conditions. These values can be used as a general reference.

Parameter	Value Range	Description
L	40 - 50	Lightness (0 = black, 100 = white)
a	+30 - +50	Red/Green Axis (positive values indicate red)
b*	+10 - +20	Yellow/Blue Axis (positive values indicate yellow)
K/S	15 - 25	Color Strength (higher values indicate deeper shades)[7][8]

Note: The actual CIELAB and K/S values will vary depending on the dyeing parameters, dye concentration, and specific polyester substrate used.

Table 2: Fastness Properties

The fastness properties of polyester dyed with **Disperse Red 354** are generally good to excellent, which is characteristic of high-energy disperse dyes.

Fastness Property	Test Method	Rating (1-5)	General Performance
Washing Fastness	ISO 105-C06	4-5	Very Good to Excellent[7]
Rubbing Fastness (Dry)	ISO 105-X12	4-5	Very Good to Excellent
Rubbing Fastness (Wet)	ISO 105-X12	4	Good to Very Good
Perspiration Fastness	ISO 105-E04	4-5	Very Good to Excellent[7]
Light Fastness	ISO 105-B02	5-6	Good to Very Good[1]
Sublimation Fastness	ISO 105-P01	4	Good to Very Good

Note: A rating of 5 indicates the highest fastness, while 1 indicates the lowest.

Experimental Protocols

The following are detailed protocols for the high-temperature exhaust dyeing of polyester fibers with **Disperse Red 354**.

Materials and Reagents

- Polyester fabric

- **Disperse Red 354**

- Dispersing agent (e.g., an anionic aromatic polyethersulfonate)

- Acetic acid (to adjust pH)

- Sodium hydrosulfite

- Sodium hydroxide

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- Non-ionic soap

- Distilled water

High-Temperature Exhaust Dyeing Protocol

This protocol is designed for a laboratory-scale high-temperature dyeing machine.

- Preparation of the Dye Bath:

  - Set the liquor ratio to 1:10 (e.g., for 10 grams of fabric, use 100 mL of dye bath).

  - Prepare a stock solution of **Disperse Red 354** by pasting the required amount of dye (e.g., 1% on weight of fabric, owf) with a small amount of water and then adding it to the dye bath.

  - Add a dispersing agent (e.g., 1 g/L) to the dye bath.

  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[1][2]

  - Add the wetted polyester fabric to the dye bath.

- Dyeing Cycle:

  - Raise the temperature of the dye bath to 60°C and maintain for 15 minutes.

  - Increase the temperature to 130°C at a rate of 2°C/minute.[2]

  - Hold the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.[2]

  - Cool the dye bath down to 70°C.

- Rinsing:

  - Drain the dye bath.

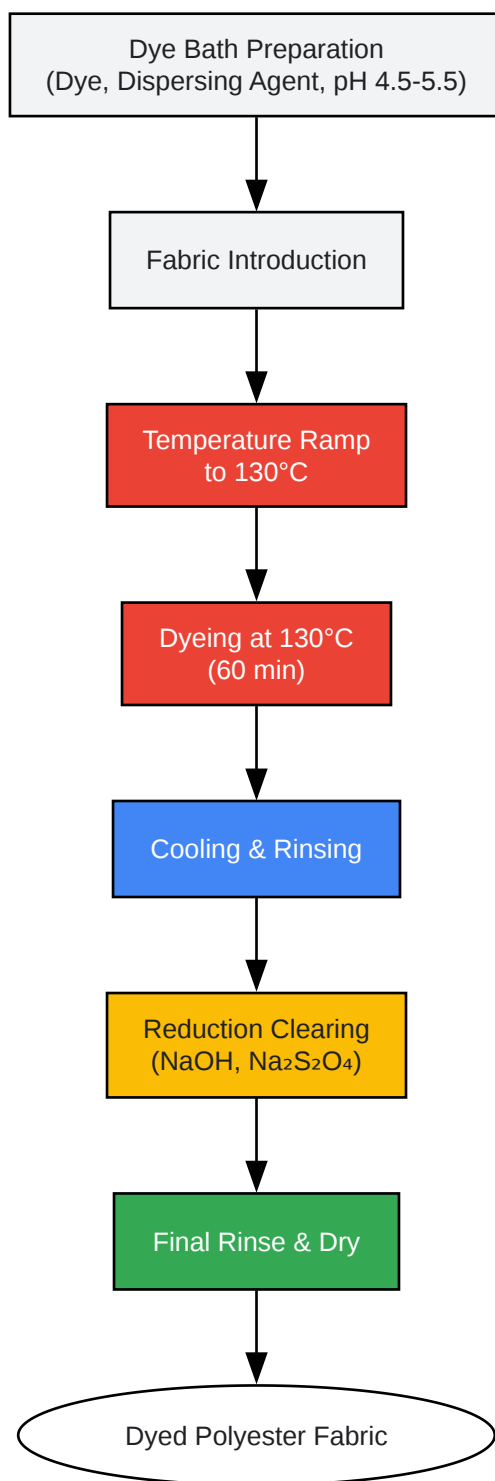 - Rinse the dyed fabric with hot water, followed by a cold water rinse.

Reduction Clearing Protocol

This step is crucial for removing unfixed dye from the fabric surface and improving wash fastness.[1]

- Preparation of the Reduction Bath:

  - Prepare a fresh bath with a liquor ratio of 1:10.

  - Add 2 g/L of sodium hydrosulfite and 2 g/L of sodium hydroxide to the bath.[9]

- Clearing Process:

  - Immerse the dyed and rinsed fabric in the reduction bath.

  - Raise the temperature to 70-80°C and hold for 15-20 minutes.[9]

- Final Rinsing and Drying:

  - Drain the reduction bath.

  - Rinse the fabric thoroughly with hot water and then cold water until the water runs clear.

  - Neutralize the fabric with a dilute solution of acetic acid if necessary.

  - Rinse again with cold water.

  - Dry the fabric at room temperature or in an oven at a low temperature.
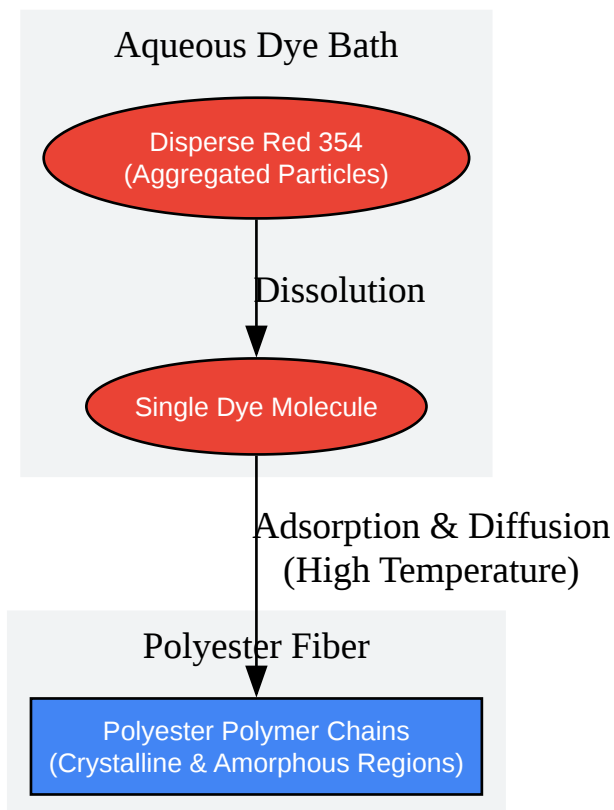
Visualizations

Dyeing Process Workflow

Caption: High-temperature exhaust dyeing workflow for polyester with **Disperse Red 354**.

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Interaction between **Disperse Red 354** and **Polyester Fiber**

Caption: Mechanism of **Disperse Red 354** uptake by polyester fiber.

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